

# Application Notes and Protocols for Sulfo Cy3 bis NHS Ester Protein Labeling

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## Compound of Interest

Compound Name: Sulfo Cy3 bis NHS ester

Cat. No.: B15556469

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## Introduction

**Sulfo Cy3 bis NHS ester** is a water-soluble, bright orange fluorescent dye designed for the covalent labeling of proteins and other biomolecules.[1][2] This reagent features two N-hydroxysuccinimide (NHS) ester functional groups, enabling it to react efficiently with primary amines (such as the side chain of lysine residues and the N-terminus) on target molecules to form stable amide bonds.[3][4] The presence of two NHS esters may result in a brighter fluorescent signal compared to mono-NHS ester dyes, making it a valuable tool for various bioanalytical and imaging applications.[5][6] The sulfonate groups on the cyanine dye core enhance its water solubility, allowing for labeling reactions to be performed in aqueous buffers without the need for organic co-solvents, which is particularly beneficial for proteins that are prone to denaturation.[7][8]

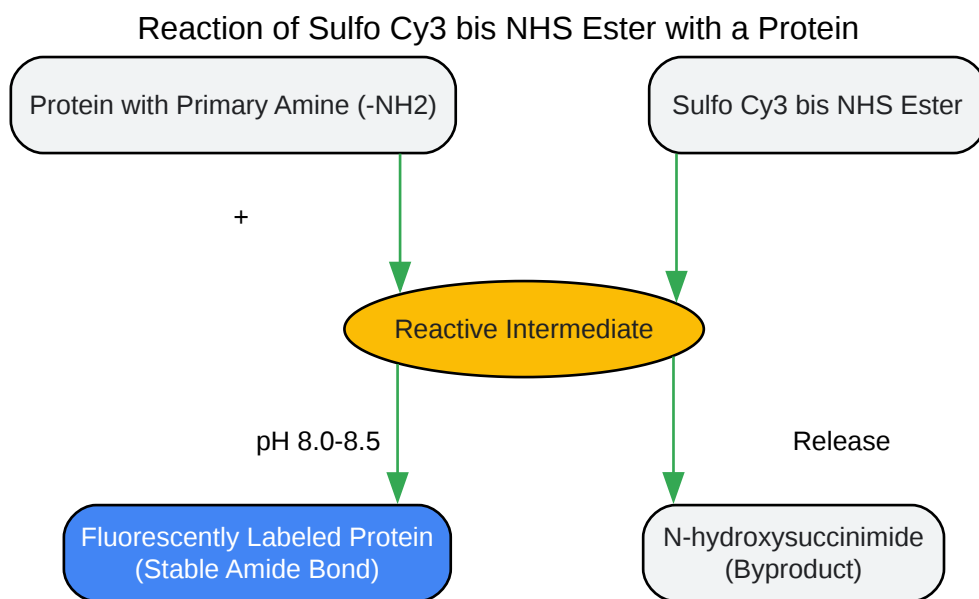
## Chemical Properties and Specifications

The key characteristics of **Sulfo Cy3 bis NHS ester** are summarized in the table below. These properties are essential for designing and troubleshooting labeling experiments.

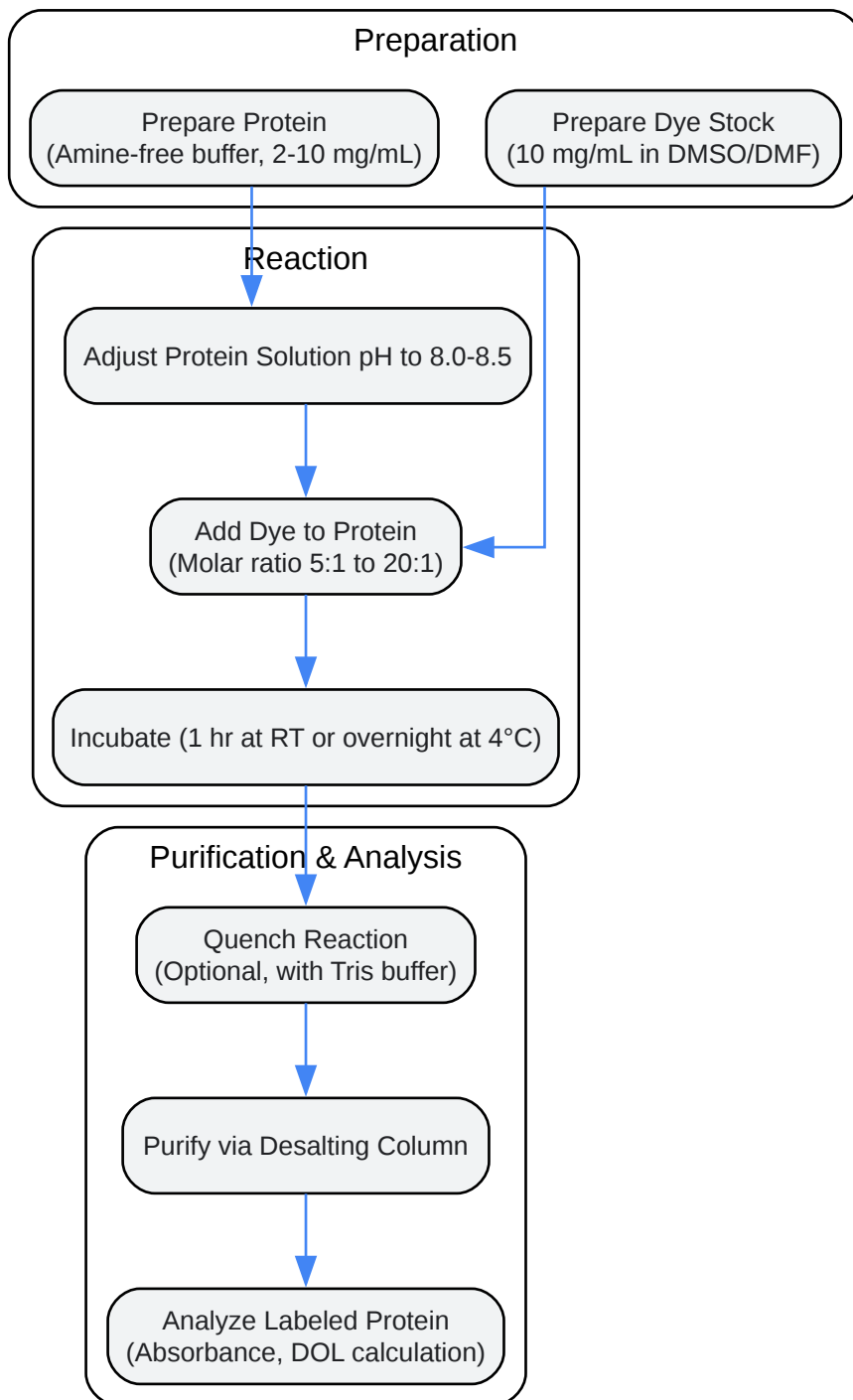
Property	Value	Reference(s)
Excitation Maximum ( $\lambda_{\text{max}}$ )	~550-555 nm	[7][9]
Emission Maximum ( $\lambda_{\text{max}}$ )	~570-572 nm	[7][9]
Molecular Weight	Varies by manufacturer	[7]
Reactive Group	bis N-hydroxysuccinimide (NHS) ester	[3][4]
Target Functional Group	Primary amines (-NH <sub>2</sub> )	[4][10]
Solubility	High in water, DMSO, DMF	[7][8]
Optimal pH for Reaction	7.2 - 8.5	[11]

## Reaction Mechanism

The labeling reaction of **Sulfo Cy3 bis NHS ester** with a protein is a nucleophilic acyl substitution. The primary amine group on the protein acts as a nucleophile, attacking the carbonyl carbon of the NHS ester. This results in the formation of a stable amide bond and the release of N-hydroxysuccinimide (NHS) as a byproduct. The reaction is most efficient at a slightly alkaline pH (8.0-8.5), where the primary amines are deprotonated and thus more nucleophilic.



## Protein Labeling Workflow with Sulfo Cy3 bis NHS Ester

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- To cite this document: BenchChem. [Application Notes and Protocols for Sulfo Cy3 bis NHS Ester Protein Labeling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15556469#sulfo-cy3-bis-nhs-ester-protein-labeling-protocol]

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